

Proper Disposal Procedures for 2-Chloro-N-methylpyrimidin-4-amine

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Compound of Interest

Compound Name: 2-Chloro-N-methylpyrimidin-4-amine

Cat. No.: B1355348

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This guide provides a comprehensive operational plan for the safe handling and disposal of **2-Chloro-N-methylpyrimidin-4-amine**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is critical for ensuring laboratory safety, environmental protection, and regulatory compliance.

Immediate Safety and Handling Precautions

Before beginning any work that involves **2-Chloro-N-methylpyrimidin-4-amine**, it is imperative to handle the compound with appropriate safety measures. Based on its classification, this substance should be treated as hazardous.[\[1\]](#)

Personal Protective Equipment (PPE):

- Gloves: Wear chemically resistant gloves (e.g., nitrile).
- Eye Protection: Use safety glasses with side shields or chemical splash goggles.[\[2\]](#)
- Lab Coat: A standard laboratory coat is required.
- Respiratory Protection: All handling of solid material or solutions should be conducted in a well-ventilated area, preferably within a certified chemical fume hood, to prevent inhalation of dust or aerosols.[\[2\]](#)[\[3\]](#)

In Case of Spills: In the event of a spill, absorb the material with an inert substance like vermiculite or sand.^[3] Collect the absorbed material into a designated, sealed, and properly labeled container for hazardous waste.^[3] Do not allow the chemical to enter drains or waterways.^[3]

Quantitative Data Summary

The following table summarizes key quantitative and identifying information for **2-Chloro-N-methylpyrimidin-4-amine**.

Property	Value	Source
Molecular Formula	C ₅ H ₆ ClN ₃	PubChem[1]
Molecular Weight	143.57 g/mol	PubChem[1]
CAS Number	66131-68-8	PubChem[1]
Hazard Statement H315	Causes skin irritation	PubChem[1]
Hazard Statement H319	Causes serious eye irritation	PubChem[1]
Hazard Statement H335	May cause respiratory irritation	PubChem[1]

Step-by-Step Disposal Protocol

Disposal of **2-Chloro-N-methylpyrimidin-4-amine** must be managed through a designated hazardous waste program. Under no circumstances should this chemical be disposed of in regular trash or down the drain.^[3]

Step 1: Waste Identification and Categorization

- Identify the waste as "**2-Chloro-N-methylpyrimidin-4-amine**".
- Due to its chemical structure, it is classified as a halogenated organic compound.^[3] This classification is crucial for proper segregation and disposal.

Step 2: Container Selection and Labeling

- Container: Use a chemically compatible, leak-proof container with a secure screw-top cap.[3] High-density polyethylene (HDPE) or glass containers are generally suitable.
- Labeling: The container must be clearly and securely labeled.[3] The label must include:
 - The words "Hazardous Waste".[3]
 - The full chemical name: "**2-Chloro-N-methylpyrimidin-4-amine**" (do not use abbreviations or chemical formulas).[3]
 - An indication of the primary hazards (e.g., "Irritant").
 - The approximate quantity of waste in the container.

Step 3: Waste Accumulation and Storage

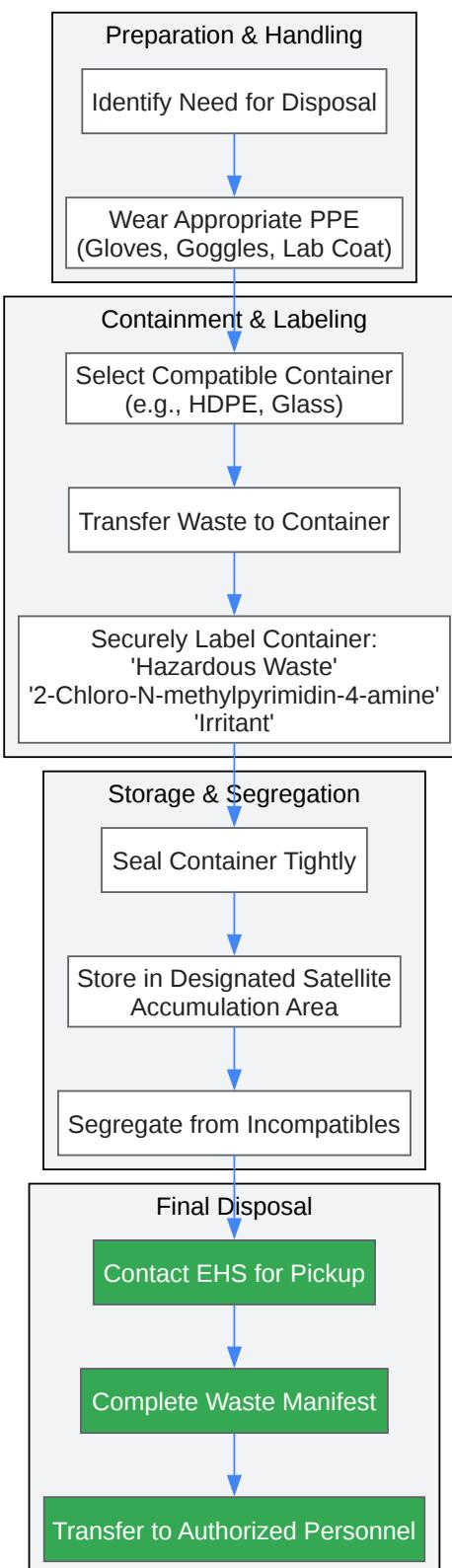
- Store the sealed waste container in a designated and secure satellite accumulation area within the laboratory.
- Keep the waste container closed except when adding waste.[4]
- Segregate the container from incompatible materials, such as strong oxidizing agents, acids, and bases.[3]

Step 4: Arranging for Disposal

- Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to schedule a pickup.
- Follow all institutional procedures for waste manifest documentation and handoff. Disposal of waste is typically free of charge for research-generated materials, provided the guidelines are followed.[5]

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **2-Chloro-N-methylpyrimidin-4-amine**.

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Caption: Workflow for the safe disposal of **2-Chloro-N-methylpyrimidin-4-amine**.

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